Application Note: In Vitro Pharmacological Profiling of 4-[(2,5-Dimethylphenyl)methyl]piperidine

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Compound of Interest

Compound Name:	*4-[(2,5-Dimethylphenyl)methyl]piperidine*
CAS No.:	*683202-60-0*
Cat. No.:	*B2835241*

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Introduction & Pharmacological Context

4-[(2,5-Dimethylphenyl)methyl]piperidine (also referred to as 4-(2,5-dimethylbenzyl)piperidine) is a highly versatile synthetic building block and pharmacophore scaffold. The unsubstituted 4-benzylpiperidine motif is a proven privileged structure in central nervous system (CNS) drug discovery. It forms the core of potent acetylcholinesterase (AChE) inhibitors like donepezil[1], serves as a scaffold for monoamine transporter modulators[2], and has been evaluated for anti-inflammatory properties via membrane stabilization[3] and as a Dipeptidyl Peptidase IV (DPP-IV) inhibitor[4].

The addition of the 2,5-dimethyl substitution on the phenyl ring significantly alters the physicochemical profile of the molecule. Causally, these methyl groups increase the molecule's lipophilicity (enhancing theoretical blood-brain barrier permeability) and introduce steric bulk. This steric hindrance can dictate receptor subtype selectivity—for instance, shifting affinity

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between dopamine and serotonin transporters, or altering the binding pose within the AChE peripheral anionic site[2].

This technical guide provides rigorously validated, step-by-step in vitro protocols for evaluating **4-[(2,5-Dimethylphenyl)methyl]piperidine** across its primary putative target classes, ensuring that every experimental design acts as a self-validating system.

Acetylcholinesterase (AChE) Inhibition Assay (Modified Ellman's Method)

Causality & Experimental Logic

Benzylpiperidine derivatives are classic non-covalent, reversible inhibitors of AChE. They typically span the active site gorge, with the benzyl ring interacting via π−π stacking with the peripheral anionic site (PAS) and the protonated piperidine nitrogen engaging the catalytic active site (CAS)[1]. The Ellman's assay is the gold standard for quantifying this interaction. It relies on the enzymatic hydrolysis of acetylthiocholine (ATCh) to thiocholine, which then reacts with 5,5'-dithiobis(2-nitrobenzoic acid) (DTNB) to produce the yellow 5-thio-2-nitrobenzoate (TNB) anion, measurable at 412 nm.

Self-Validating System

To ensure trustworthiness, this assay must account for the spontaneous, non-enzymatic degradation of ATCh. A "Blank" (ATCh + DTNB without enzyme) is mandatory for background subtraction. Donepezil must be run in parallel as a positive control to confirm enzyme viability and assay sensitivity.

Step-by-Step Protocol

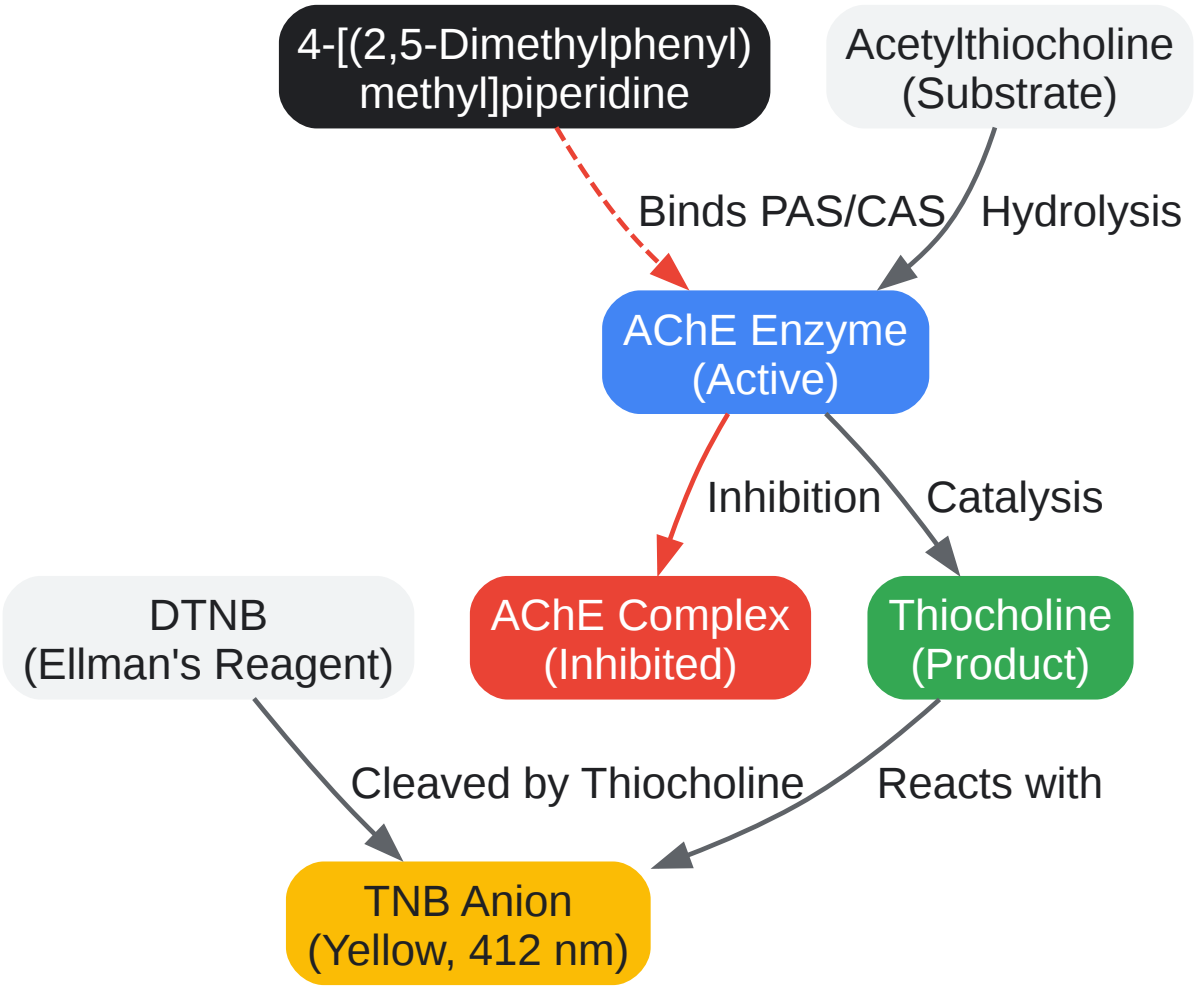
- Reagent Preparation: Prepare 0.1 M sodium phosphate buffer (pH 8.0). Dissolve **4-[(2,5-Dimethylphenyl)methyl]piperidine** in DMSO to create a 10 mM stock. Perform serial dilutions in buffer ensuring the final DMSO concentration remains <1% to prevent enzyme denaturation.

- Enzyme & Substrate: Prepare Electrophorus electricus AChE (0.03 U/mL final concentration), 15 mM ATCh iodide, and 3 mM DTNB in the phosphate buffer.

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- Pre-Incubation (Critical Step): In a 96-well microplate, add 50 µL of buffer, 10 µL of test compound (or vehicle/donepezil controls), 20 µL of DTNB, and 10 µL of AChE. Incubate at 25°C for 10 minutes. Logic: This allows the inhibitor to reach pre-equilibrium binding with the enzyme before the substrate introduces competitive kinetics.
- Reaction Initiation: Add 10 µL of ATCh to initiate the reaction.
- Kinetic Readout: Immediately measure absorbance at 412 nm every 1 minute for 15 minutes using a microplate reader.
- Data Analysis: Calculate the initial velocity (V0) from the linear portion of the absorbance vs. time curve. Calculate % inhibition relative to the vehicle control after blank subtraction.

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Fig 1: Logical flow of the modified Ellman's assay for AChE inhibition.

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Monoamine Transporter (DAT/SERT) Reuptake Inhibition Assay

Causality & Experimental Logic

4-Benzylpiperidines are known to act as monoamine releasing agents or reuptake inhibitors[3]. The 2,5-dimethyl substitution often biases selectivity toward the dopamine transporter (DAT) over the serotonin transporter (SERT) due to the specific volumetric requirements of the DAT S1 binding pocket[2]. We utilize a high-throughput fluorescent uptake assay using a mimic substrate (ASP+) rather than radioactive [3H]-dopamine. This eliminates radioactive waste while maintaining high sensitivity and allowing for real-time kinetic monitoring.

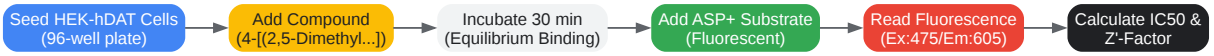
Self-Validating System

Assay robustness is validated using the Z'-factor. A Z'-factor > 0.5 indicates an excellent, reliable assay. Nomifensine (DAT) and Fluoxetine (SERT) are used as reference standards. Total uptake (vehicle) and non-specific uptake (10 µM reference inhibitor) define the assay's dynamic window.

Step-by-Step Protocol

- Cell Culture: Seed HEK293 cells stably expressing hDAT or hSERT at 40,000 cells/well in a black, clear-bottom 96-well plate. Incubate overnight at 37°C, 5% CO2.
- Dye Loading: Wash cells twice with HBSS (Hank's Balanced Salt Solution) containing 20 mM HEPES (pH 7.4).
- Compound Pre-incubation: Add **4-[(2,5-Dimethylphenyl)methyl]piperidine** (concentrations ranging from 1 nM to 100 µM) or controls to the wells. Incubate for 30 minutes at 37°C to allow the compound to bind the transporter.
- Substrate Addition: Add the fluorescent substrate ASP+ (4-(4-(dimethylamino)styryl)-N-methylpyridinium) to a final concentration of 1 µM.
- Measurement: Incubate for 15 minutes in the dark. Measure intracellular fluorescence (Ex: 475 nm, Em: 605 nm) using a bottom-reading fluorometer.
- Z'-Factor Calculation: Calculate $Z' = 1 - |\mu_{positive} - \mu_{negative}| 3(\sigma_{positive} + \sigma_{negative})$.

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Fig 2: High-throughput fluorescent monoamine transporter assay workflow.

Quantitative Data Interpretation

Based on structure-activity relationship (SAR) models of structurally analogous benzylpiperidines[1][2][4], the expected in vitro profile for **4-[(2,5-Dimethylphenyl)methyl]piperidine** is summarized below to aid in benchmarking experimental results.

Target Class	Expected Affinity (IC50)	Validating Positive Control	Assay Quality Metric
Acetylcholinesterase (AChE)	10 nM - 500 nM	Donepezil	Blank-subtracted V0 linearity
Dopamine Transporter (DAT)	0.5 µM - 5 µM	Nomifensine	Z'-factor > 0.5
Serotonin Transporter (SERT)	> 10 µM	Fluoxetine	Z'-factor > 0.5
Dipeptidyl Peptidase IV (DPP-IV)	1 µM - 10 µM	Vildagliptin	Km validation against literature

References

- Design, synthesis, and in vitro evaluation of novel dipeptidyl peptidase IV inhibitors Source: OAText URL:[Link]

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- Design, Synthesis, and Structure−Activity Relationships of a Series of 3-[2-(1-Benzylpiperidin-4-yl)ethylamino]pyridazine Derivatives as Acetylcholinesterase Inhibitors Source: Journal of Medicinal Chemistry (ACS Publications) URL:[Link]
- Evaluation of Anti-Inflammatory effect of 4-Benzylpiperidine using Membrane Stabilization Method – an Invitro Study Source: Research Journal of Pharmacy and Technology URL: [Link]

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